



# Application Notes: Quantifying Bradykinin B2 Receptor Internalization in Response to Anatibant Dimesylate

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Compound of Interest		
Compound Name:	Anatibant dimesylate	
Cat. No.:	B15191856	Get Quote

#### Introduction

The Bradykinin B2 receptor (B2R) is a G-protein coupled receptor (GPCR) that, upon binding its endogenous ligand bradykinin, mediates physiological effects such as vasodilation, inflammation, and pain.[1] The activation of B2R by an agonist like bradykinin also triggers its rapid internalization, or endocytosis, from the cell surface into intracellular vesicles.[2][3] This process is a key mechanism for regulating receptor signaling and sensitivity. Anatibant is a potent and selective, non-peptide antagonist of the B2R.[4][5] This document provides a detailed protocol for a cell-based imaging assay to quantify the inhibitory effect of **Anatibant dimesylate** on bradykinin-induced B2R endocytosis.

#### Principle of the Assay

This assay quantifies the translocation of B2R from the plasma membrane to intracellular compartments upon agonist stimulation. Cells engineered to express a B2R with an extracellular epitope tag (e.g., FLAG-tag) are used. Surface-exposed receptors are labeled with a fluorescently conjugated antibody. After stimulation with bradykinin, the receptors internalize. The addition of a cell-impermeant quenching agent extinguishes the fluorescence of the remaining surface-level antibodies, leaving only the fluorescent signal from the internalized, protected receptor-antibody complexes. The intensity of this remaining fluorescence is directly proportional to the extent of receptor endocytosis. Anatibant, as a B2R antagonist, will compete

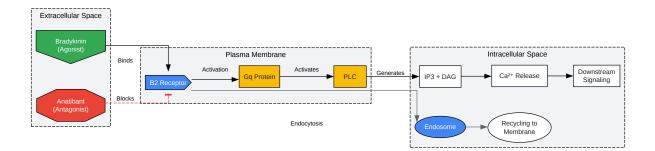


with bradykinin for receptor binding, thereby inhibiting endocytosis in a dose-dependent manner.

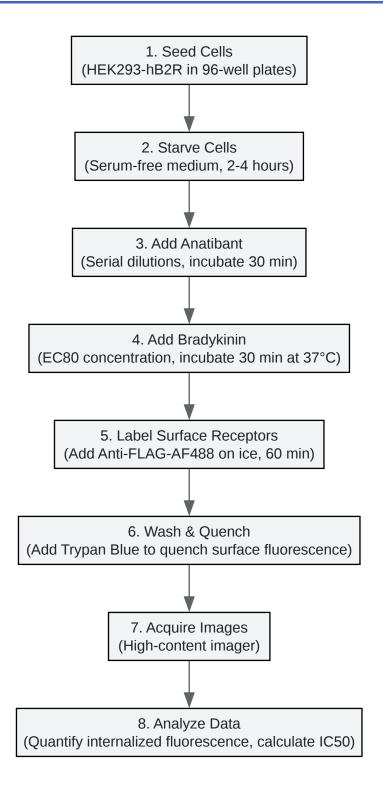
## Signaling and Endocytosis Pathway for the B2 Receptor

The following diagram illustrates the agonist-induced signaling and endocytosis of the Bradykinin B2 Receptor and the inhibitory action of Anatibant.









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#### References

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